

Ethylhydroxymercury: An In-depth Technical Guide to its Environmental Fate and Transport

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Compound of Interest

Compound Name: Ethylhydroxymercury

Cat. No.: B15195345

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Executive Summary

Ethylhydroxymercury (C_2H_5HgOH), an organomercury compound, presents a significant knowledge gap in environmental science compared to its well-studied counterpart, methylmercury. While recognized as a metabolite of thimerosal, a preservative historically used in some vaccines and other products, its comprehensive environmental fate and transport properties remain largely uncharacterized. This technical guide synthesizes the currently available information on the environmental behavior of **ethylhydroxymercury**, drawing necessary parallels from methylmercury and other organomercurials to provide a framework for understanding its potential risks. A significant finding is the dearth of specific quantitative data for **ethylhydroxymercury**, highlighting a critical area for future research. This document summarizes known physicochemical properties, discusses potential degradation pathways, explores its likely bioaccumulation and biomagnification potential, and outlines the experimental protocols necessary for its study.

Physicochemical Properties

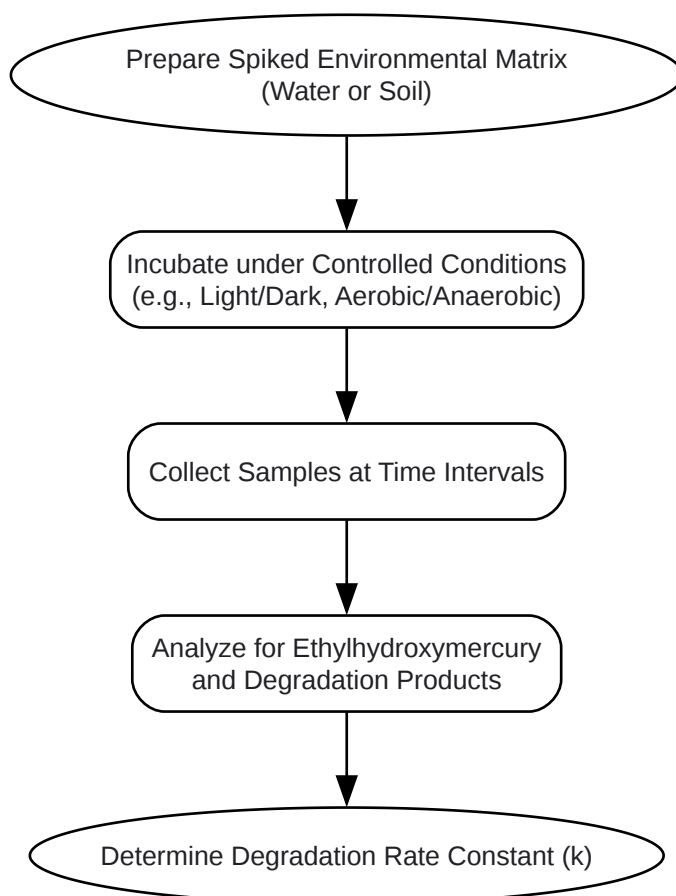
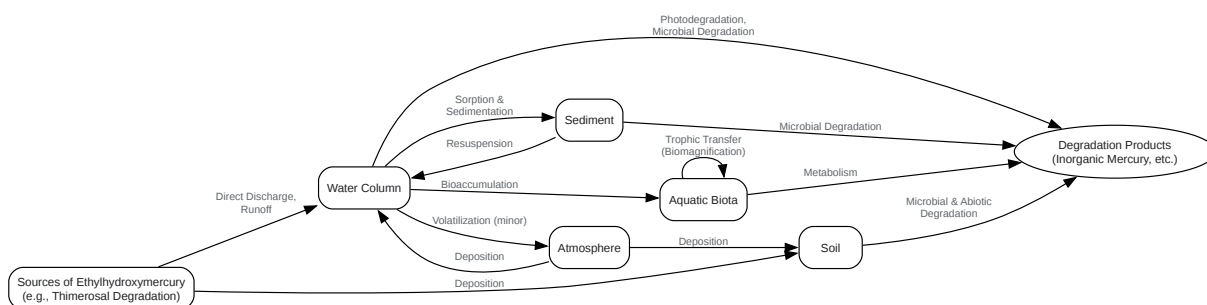
Understanding the fundamental physicochemical properties of **ethylhydroxymercury** is crucial for predicting its behavior in the environment. Limited data is available, primarily from chemical databases.

Property	Value	Reference
Molecular Formula	C ₂ H ₆ HgO	PubChem
Molecular Weight	246.66 g/mol	PubChem
Physical Description	Solid (predicted)	PubChem
Water Solubility	Data not available	
Vapor Pressure	Data not available	
Octanol-Water Partition Coefficient (log Kow)	Data not available	
Organic Carbon-Water Partition Coefficient (log Koc)	Data not available	

The lack of experimentally determined values for key parameters like water solubility, vapor pressure, log Kow, and log Koc severely limits the ability to model the environmental distribution of **ethylhydroxymercury** accurately.

Environmental Fate and Transport

The environmental fate of **ethylhydroxymercury** is governed by a combination of transport and transformation processes. Based on the behavior of other organomercury compounds, its pathway can be conceptualized as follows:



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